

# PDMAT Thermochemistry Data: A Technical Guide

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**Compound Focus:** Pentakis(dimethylamino)tantalum(V)

CAS No.: 19824-59-0

Cat. No.: S1480260

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## Summary of Thermochemical Data

The following table compiles the key thermochemical properties of PDMAT from the NIST standard reference data [1].

Property	Value	Units	State	Method / Note
Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	-238. $\pm$ 15.	kJ/mol	Gas	Data Review
Enthalpy of Formation ( $\Delta_f H^\circ_{\text{solid}}$ )	-327. $\pm$ 11.	kJ/mol	Solid	Data Review
Enthalpy of Sublimation ( $\Delta_{\text{sub}} H^\circ$ )	89. $\pm$ 10.	kJ/mol	Phase Change	RSC (Adedeji, Cavell, et al., 1979)
Ionization Energy (IE)	6.89	eV	Gas	Photoelectron Spectroscopy (PE), Vertical value

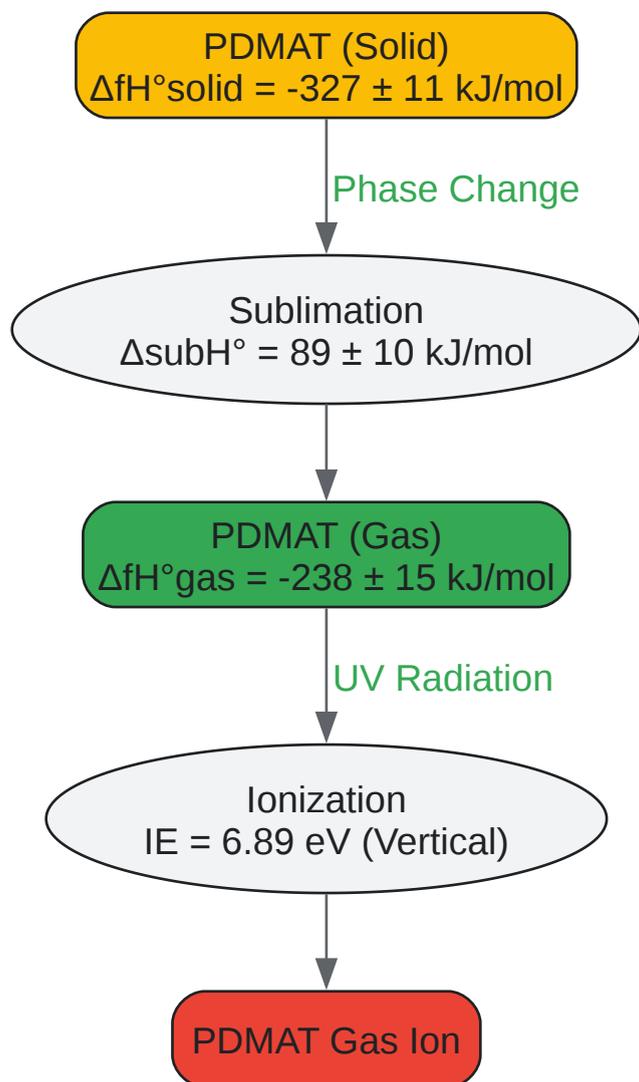
## Experimental Methodologies

The thermochemical data for PDMAT was determined through several experimental techniques, which are summarized below [1].

Experiment Type	Key Technique	Brief Workflow	Key Parameters/Conditions
Formation Enthalpy	Data Review	Compilation and evaluation of existing experimental data by an expert (José A. Martinho Simões).	Standard conditions
Sublimation Enthalpy	Not Specified (Source: RSC)	The enthalpy change for the transition from solid to gas phase was measured.	$\Delta_{\text{sub}}H^\circ = 89. \pm 10.$ kJ/mol
Ionization Energy	Photoelectron Spectroscopy (PE)	Molecules in the gas phase are irradiated with UV light, and the kinetic energy of the ejected electrons is measured.	Vertical ionization energy

## Thermochemistry Data Relationship Diagram

The following diagram illustrates the relationships and pathways between the different thermochemical parameters of PDMAT, showing how they interconnect from the solid phase to the formation of gas phase ions.



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This workflow shows the pathway from solid PDMAT to its gaseous ion, highlighting key energy changes [1].

## Application Notes for Researchers

For scientists in drug development and related fields, understanding the thermal stability and phase transition behavior of chemical precursors is critical for process design. The provided data is fundamental for modeling and scaling up processes like Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD), which are pivotal in creating advanced materials and coatings [2] [3].

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## References

1. Tantalum, pentakis(dimethylamino)- - the NIST WebBook [webbook.nist.gov]
2. PDMAT (Pentakis(dimethylamino)tantalum(V) CAS 19824- ... [ereztech.com]
3. Method and apparatus of generating PDMAT precursor [patents.google.com]

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